

Application Notes and Protocols for Lu AF27139 in LPS-Primed Cells

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Compound of Interest

Compound Name: Lu AF27139

Cat. No.: B10828062

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Introduction

Lu AF27139 is a potent and selective antagonist of the P2X7 receptor, a key player in the inflammatory cascade.^[1] The P2X7 receptor, an ATP-gated ion channel, is predominantly expressed on immune cells, including microglia and macrophages. Its activation by high concentrations of extracellular ATP, a danger signal released during cellular stress or injury, triggers the assembly and activation of the NLRP3 inflammasome. This multi-protein complex initiates a signaling cascade that leads to the maturation and release of the pro-inflammatory cytokines Interleukin-1 β (IL-1 β) and Interleukin-18 (IL-18).

This document provides a detailed experimental protocol for utilizing **Lu AF27139** to inhibit P2X7 receptor activation in lipopolysaccharide (LPS)-primed cells, a common in vitro model to study inflammation. The provided methodologies and data will enable researchers to effectively evaluate the therapeutic potential of P2X7 receptor antagonism in inflammatory disease models.

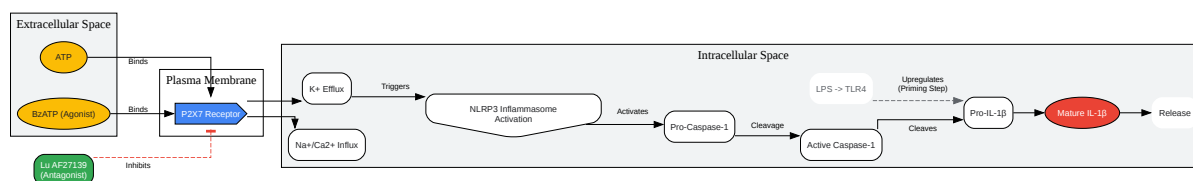
Data Presentation

The inhibitory potency of **Lu AF27139** against P2X7 receptor activation has been quantified across different species and cell types. The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values for **Lu AF27139** in blocking BzATP-induced IL-1 β release from LPS-primed cells.

Species	Cell Type	Assay	IC ₅₀ (nM)	Reference
Human	THP-1 cells	LPS-primed, BzATP-induced IL-1 β release	38 $\pm$ 2.5	[1]
Rat	Primary cortical microglia	LPS-primed, BzATP-induced IL-1 β release	38 $\pm$ 19	[1]
Mouse	Primary cortical microglia	LPS-primed, BzATP-induced IL-1 β release	26 $\pm$ 6	[1]

Signaling Pathway

Activation of the P2X7 receptor by extracellular ATP in LPS-primed immune cells initiates a well-defined signaling cascade culminating in the release of mature IL-1 β . The diagram below illustrates this pathway and the inhibitory action of **Lu AF27139**.

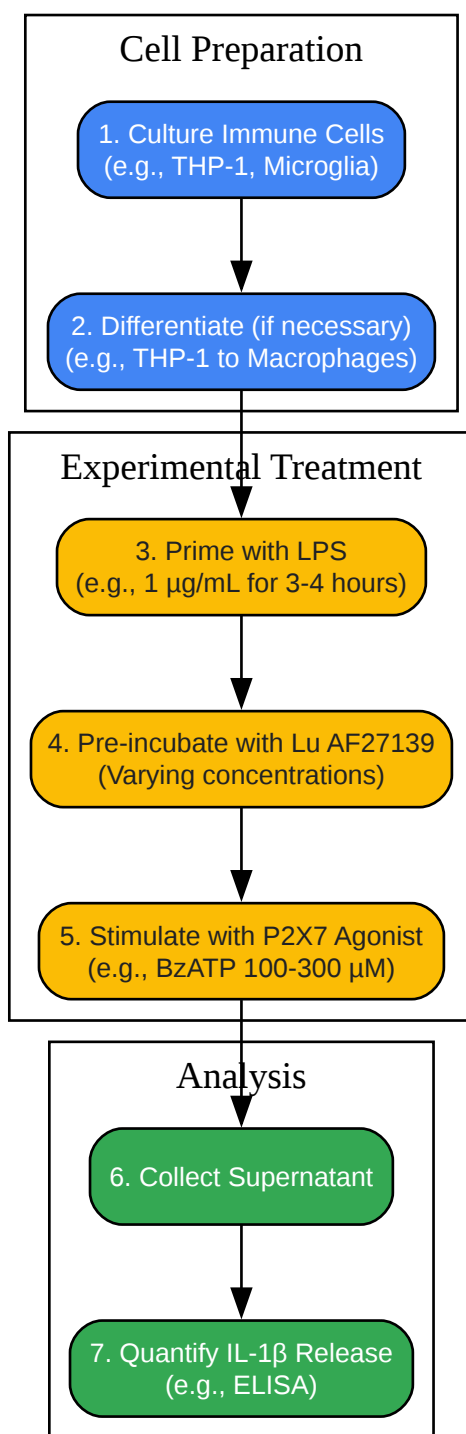


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P2X7 Receptor Signaling Pathway

Experimental Workflow

The following diagram outlines the general experimental workflow for assessing the inhibitory effect of **Lu AF27139** on LPS-primed cells.



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Experimental Workflow Diagram

Experimental Protocols

This section provides a detailed protocol for an in vitro assay to determine the efficacy of **Lu AF27139** in inhibiting P2X7 receptor-mediated IL-1 β release from LPS-primed human THP-1 monocyte-derived macrophages.

Materials:

- Human THP-1 monocytic cell line
- RPMI-1640 medium supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin
- Phorbol 12-myristate 13-acetate (PMA)
- Lipopolysaccharide (LPS) from E. coli
- 2'(3')-O-(4-Benzoylbenzoyl)adenosine 5'-triphosphate (BzATP)
- **Lu AF27139**
- Phosphate-Buffered Saline (PBS)
- Human IL-1 β ELISA kit

Procedure:

- Cell Culture and Differentiation:
 - Culture THP-1 monocytes in RPMI-1640 medium supplemented with 10% FBS and 1% Penicillin-Streptomycin at 37°C in a humidified atmosphere with 5% CO₂.
 - To differentiate THP-1 cells into macrophage-like cells, seed the cells in a 96-well plate at a density of 5 x 10⁴ cells/well.
 - Add PMA to a final concentration of 50-100 ng/mL.
 - Incubate for 48-72 hours. Differentiated macrophages will become adherent.

- After incubation, gently aspirate the PMA-containing medium, wash the cells once with warm PBS, and add fresh, PMA-free medium. Allow the cells to rest for 24 hours before the experiment.
- LPS Priming:
 - Prepare a stock solution of LPS in sterile PBS.
 - Dilute the LPS stock solution in culture medium to a final concentration of 1 µg/mL.
 - Remove the medium from the rested macrophages and add the LPS-containing medium.
 - Incubate the cells for 3-4 hours at 37°C in a 5% CO₂ incubator. This step is crucial for the upregulation of pro-IL-1β expression.
- **Lu AF27139** Treatment:
 - Prepare a stock solution of **Lu AF27139** in DMSO.
 - Prepare serial dilutions of **Lu AF27139** in serum-free culture medium to achieve the desired final concentrations. Ensure the final DMSO concentration is consistent across all wells and does not exceed 0.1%.
 - After LPS priming, gently wash the cells twice with warm PBS to remove the LPS.
 - Add the medium containing the different concentrations of **Lu AF27139** to the respective wells. Include a vehicle control (medium with the same concentration of DMSO).
 - Pre-incubate the cells with **Lu AF27139** for 30-60 minutes at 37°C.
- BzATP Stimulation:
 - Prepare a stock solution of BzATP in sterile water or PBS.
 - Dilute the BzATP stock solution in serum-free culture medium to achieve a final concentration of 100-300 µM.

- Add the BzATP solution to all wells except for the negative control wells (which should receive medium only).
- Incubate the plate for 30-60 minutes at 37°C.
- Supernatant Collection and Analysis:
 - Following incubation, centrifuge the plate at 400 x g for 5 minutes to pellet any detached cells.
 - Carefully collect the supernatants from each well without disturbing the cell layer.
 - Quantify the concentration of IL-1 β in the collected supernatants using a commercially available human IL-1 β ELISA kit, following the manufacturer's instructions.

Note: This protocol can be adapted for other immune cells, such as primary microglia or macrophages. However, cell culture conditions, as well as concentrations of LPS, BzATP, and **Lu AF27139**, may need to be optimized for each cell type.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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